

# Application of 4'-Phenoxyacetophenone in the Fragrance Industry: A Technical Guide

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## Compound of Interest

Compound Name: **4'-Phenoxyacetophenone**

Cat. No.: **B1582894**

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This document provides a detailed guide for researchers, perfumers, and formulation scientists on the application of **4'-Phenoxyacetophenone** in the fragrance industry. It covers the compound's olfactory profile, functional roles, formulation protocols, and safety considerations, grounded in established principles of fragrance chemistry and supported by scientific evidence.

## Introduction to 4'-Phenoxyacetophenone: A Molecule of Duality

**4'-Phenoxyacetophenone** (CAS 5031-78-7) is an aromatic ketone that presents a unique opportunity in modern perfumery. Its molecular structure, featuring both a ketone group and a phenoxy (ether) linkage, suggests a dual character in both scent and function. While not as commonly cited as some classical aroma chemicals, its unique constitution merits exploration for novel fragrance creations.

Chemically, it is a stable, white to off-white crystalline solid.<sup>[1]</sup><sup>[2]</sup> This physical form makes it suitable for incorporation into various fragrance bases.

Table 1: Physicochemical Properties of **4'-Phenoxyacetophenone**

Property	Value	Source(s)
CAS Number	5031-78-7	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C14H12O2	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	212.25 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to pale yellow or pale brown crystals or powder	<a href="#">[2]</a>
Melting Point	49-53 °C	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	200 °C at 12 mmHg	<a href="#">[1]</a>
Flash Point	113 °C (235.4 °F) - closed cup	
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol.	<a href="#">[1]</a>

## Olfactory Profile and Application in Fragrance Compositions

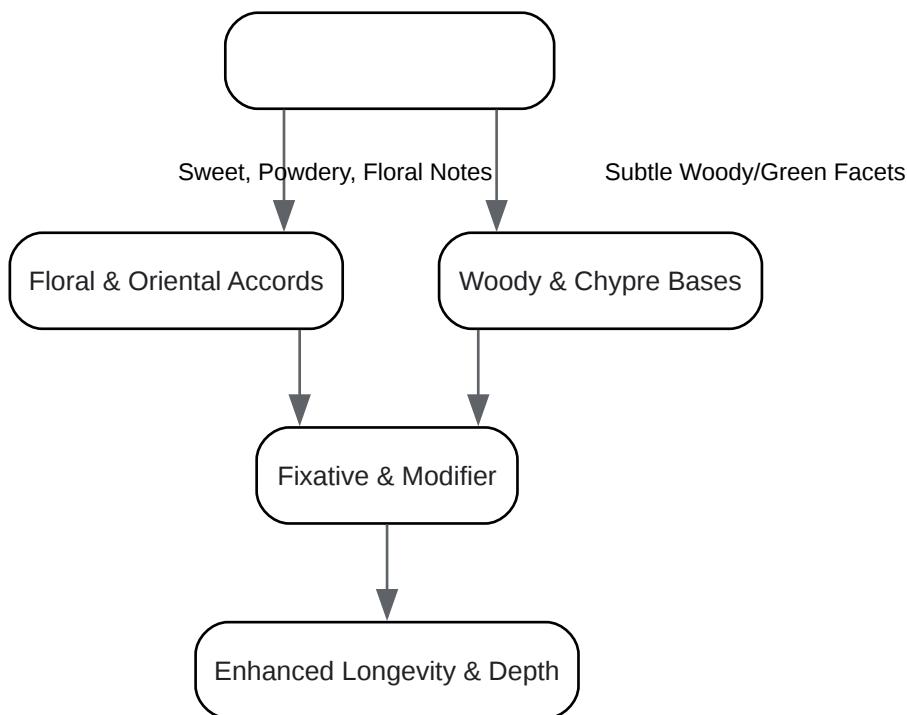
While a specific, universally recognized olfactory description for **4'-Phenoxyacetophenone** is not widely documented in perfumery literature, its scent profile can be inferred from its chemical structure. The molecule combines the characteristics of the acetophenone family with those of aromatic ethers.

- The Acetophenone Character: The core acetophenone structure is known for its sweet, floral, and slightly almond-like aroma.[\[5\]](#)[\[6\]](#) It is often used to create or enhance notes of hawthorn, mimosa, and orange blossom.[\[7\]](#)
- The Phenoxy (Ether) Influence: Aromatic ethers in perfumery can contribute fresh, sometimes green or slightly woody nuances.[\[8\]](#) They are also valued for their stability in various formulations.

Based on this, **4'-Phenoxyacetophenone** is projected to have a complex and sophisticated olfactory profile: a warm, sweet, powdery floral base with elegant, slightly green or woody

undertones. This makes it a versatile ingredient for a range of fragrance families, particularly floral, oriental, and chypre compositions.

Logical Application Pathway:



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Caption: Logical application pathway for **4'-Phenoxyacetophenone** in perfumery.

## Functional Role as a Fragrance Fixative

A key application of **4'-Phenoxyacetophenone** in perfumery is its potential role as a fixative. Fixatives are substances that slow down the evaporation rate of more volatile fragrance components, thereby increasing the tenacity and longevity of the overall scent.<sup>[9]</sup> Aromatic ketones, due to their higher molecular weight and lower volatility compared to many top and middle note ingredients, often exhibit fixative properties.<sup>[10]</sup>

The molecular weight of **4'-Phenoxyacetophenone** (212.25 g/mol) is in the range typical for base notes and fixatives, suggesting it can anchor lighter, more fleeting aromatic molecules.<sup>[11]</sup> Its chemical stability also contributes to its effectiveness in preserving the integrity of a fragrance composition over time.<sup>[6]</sup>

# Experimental Protocols for Formulation

The following protocols provide a framework for evaluating and incorporating **4'-Phenoxyacetophenone** into fragrance formulations.

## Protocol 1: Determination of Olfactory Profile

Objective: To accurately characterize the scent of **4'-Phenoxyacetophenone**.

Materials:

- **4'-Phenoxyacetophenone** (98%+ purity)
- Ethanol (perfumer's grade, odorless)
- Dipropylene Glycol (DPG)
- Glass beakers and stirring rods
- Digital scale (accurate to 0.001g)
- Smelling strips

Procedure:

- Prepare a 10% solution: Dissolve 1.0g of **4'-Phenoxyacetophenone** in 9.0g of ethanol. Stir until fully dissolved. Gentle warming in a water bath (not exceeding 40°C) may be required.
- Prepare a 1% solution: Dilute 1.0g of the 10% solution with 9.0g of ethanol.
- Dip smelling strips: Dip separate smelling strips into the 10% and 1% solutions, as well as a control strip with only ethanol.
- Olfactory evaluation: Evaluate the scent of the strips at regular intervals: immediately after dipping (top notes), after 15 minutes (heart notes), and after 1, 4, and 24 hours (base notes). Record detailed observations of the scent characteristics.
- Evaluation in DPG: Repeat steps 1-4 using DPG as the solvent to assess the profile in a non-alcoholic base.

## Protocol 2: Evaluation of Fixative Properties

Objective: To quantify the effect of **4'-Phenoxyacetophenone** on the longevity of a model top note.

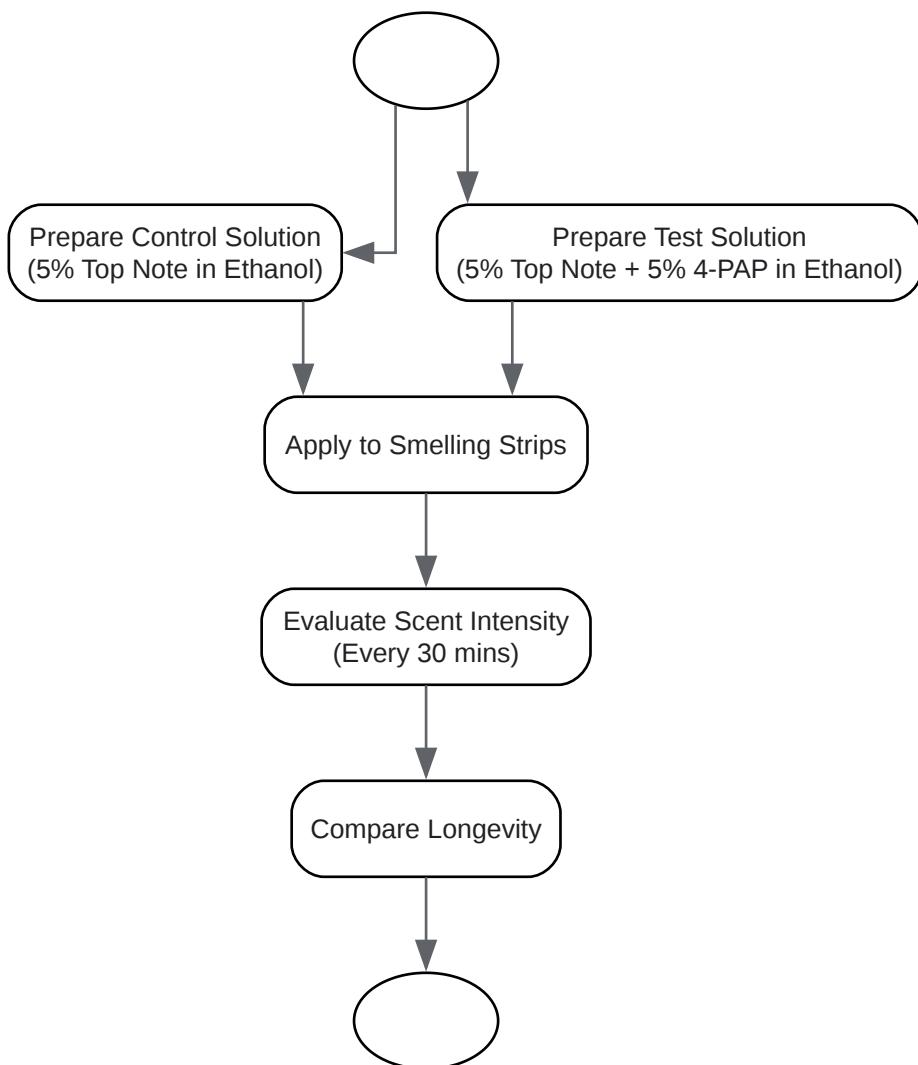
Materials:

- **4'-Phenoxyacetophenone**
- A volatile top note (e.g., Linalool or Limonene)
- Ethanol (perfumer's grade)
- Smelling strips
- Stopwatch

Procedure:

- Prepare a control solution: Create a 5% solution of the chosen top note in ethanol.
- Prepare a test solution: Create a solution containing 5% of the top note and 5% of **4'-Phenoxyacetophenone** in ethanol.
- Application: Dip one smelling strip into the control solution and another into the test solution.
- Comparative evaluation: At regular intervals (e.g., every 30 minutes), smell both strips and record the perceived intensity of the top note.
- Determine longevity: Note the time at which the scent of the top note is no longer clearly perceptible on each strip. The difference in time indicates the fixative effect of **4'-Phenoxyacetophenone**.

Workflow for Fixative Evaluation:



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Caption: Workflow for evaluating the fixative properties of **4'-Phenoxyacetophenone (4-PAP)**.

## Stability and Compatibility in Formulations

Fragrance stability is crucial for the shelf-life and performance of a cosmetic product.[\[12\]](#)

Aromatic ketones are generally stable, but their compatibility with the final product base must be assessed.[\[6\]](#)

- pH Stability: It is advisable to test the stability of fragrances containing **4'-Phenoxyacetophenone** in both acidic and alkaline bases, as extreme pH can sometimes affect certain aroma chemicals.

- Color Stability: Vanillin and some related compounds can cause discoloration.[12] While there is no specific data on **4'-Phenoxyacetophenone** causing discoloration, it is a critical parameter to test, especially in white or light-colored products.
- Oxidative Stability: The ether linkage in **4'-Phenoxyacetophenone** is generally stable. However, as with any fragrance, the use of antioxidants in the perfume oil can help prevent oxidation of more sensitive ingredients in the blend.

## Safety and Regulatory Considerations

Hazard Profile: According to safety data, **4'-Phenoxyacetophenone** is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). Therefore, appropriate personal protective equipment (PPE), such as gloves and safety glasses, should be worn during handling.[13]

Regulatory Status: The regulatory status of fragrance ingredients can vary by region. It is the responsibility of the formulator to ensure compliance with local regulations, such as those set by the International Fragrance Association (IFRA) and regional bodies like the European Chemicals Agency (ECHA).[14][15] While there is no specific RIFM safety assessment publicly available for **4'-Phenoxyacetophenone**, assessments for related compounds like 4'-hydroxy-3'-methoxyacetophenone indicate a thorough evaluation process for this class of molecules. [16]

## Conclusion

**4'-Phenoxyacetophenone** is a promising raw material for the fragrance industry, offering a potentially complex and appealing olfactory profile. Its inferred sweet, floral, and slightly woody character, combined with its likely function as a fixative, makes it a valuable tool for creating sophisticated and long-lasting fragrances. The protocols outlined in this guide provide a systematic approach for its evaluation and incorporation into new and existing fragrance compositions. As with all fragrance ingredients, careful attention to safety, stability, and regulatory compliance is paramount.

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